

Personal protective equipment for handling Heptane-d16

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Compound of Interest

Compound Name: Heptane-d16

Cat. No.: B166354

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Essential Safety and Handling Guide for Heptane-d16

This guide provides critical safety, handling, and disposal protocols for **Heptane-d16**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your research.

Hazard Identification and Summary

Heptane-d16, a deuterated analog of n-heptane, shares similar physical and chemical hazards with its non-deuterated counterpart. It is a highly flammable liquid and vapor that poses significant health risks, including skin irritation, respiratory system depression, and severe lung damage if aspirated.

The following table summarizes the key hazard information for **Heptane-d16**.

Property	Data	Citations
Chemical Name	heptane-D16	
Synonyms	n-Heptane-d16, Dipropylmethane-d16	
CAS Number	33838-52-7	
Molecular Formula	C ₇ D ₁₆	
Physical State	Colorless Liquid	
Primary Hazards	H224: Extremely flammable liquid and vapor. H304: May be fatal if swallowed and enters airways. H315: Causes skin irritation. H336: May cause drowsiness or dizziness.	
Flash Point	-4 °C (25 °F)	
Explosive Limits	Lower: 1.1 Vol%, Upper: 6.7 Vol%	
Incompatibilities	Strong oxidizing agents.	
Target Organs	Skin, respiratory system, central nervous system.	

Personal Protective Equipment (PPE) Protocol

A stringent PPE protocol is mandatory to prevent exposure. All handling of **Heptane-d16** must be conducted within a certified laboratory chemical fume hood. The following table outlines the minimum required PPE.

PPE Category	Recommended Equipment	Rationale & Specifications	Citations
Eye & Face Protection	Tightly-fitting chemical safety goggles. Face shield (when splashing is possible).	Protects against splashes and vapors that can cause serious eye irritation. Must conform to EN166 or OSHA 29 CFR 1910.133 standards.	
Hand Protection	Chemical-resistant gloves (Nitrile, Neoprene, Viton, or PVA).	Prevents skin contact, which causes irritation. For continuous contact, gloves with a breakthrough time >240 minutes are recommended. A minimum thickness of 0.35 mm is advised. Always check the manufacturer's glove compatibility chart and replace gloves immediately if contaminated.	

Body Protection	Fully-buttoned lab coat. Chemical-resistant apron.	Provides a barrier against accidental spills. Antistatic clothing (EN 1149 compliant) and shoes (EN 20345 compliant) are crucial to prevent ignition from static discharge in environments with an explosion risk.
	Antistatic clothing and footwear.	
Respiratory Protection	Work exclusively in a chemical fume hood. NIOSH-approved respirator with organic vapor cartridges (if hood is unavailable or for emergency response). Self-Contained Breathing Apparatus (SCBA).	Minimizes inhalation of vapors, which can cause dizziness and respiratory irritation. A respirator is required if exposure limits are exceeded. For high concentrations, oxygen-deficient environments, or large spills, an SCBA is necessary. Use of respirators requires enrollment in a respiratory protection program.

The following diagram illustrates the decision-making process for selecting appropriate PPE when handling **Heptane-d16**.

- To cite this document: BenchChem. [Personal protective equipment for handling Heptane-d16]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b166354#personal-protective-equipment-for-handling-heptane-d16\]](https://www.benchchem.com/product/b166354#personal-protective-equipment-for-handling-heptane-d16)

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